

Technical Guide to the Certificate of Analysis for 4-hydroxy aceclofenac-D4

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Compound of Interest

Compound Name: 4-hydroxy aceclofenac-D4

Cat. No.: B15557847

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a representative Certificate of Analysis (CoA) for **4-hydroxy aceclofenac-D4**. A CoA is a critical document that ensures the identity, quality, and purity of a chemical standard, which is essential for regulated industries such as pharmaceuticals.^{[1][2][3]} This document details the key analytical data, experimental methodologies used for its verification, and the metabolic context of this compound.

Representative Certificate of Analysis: 4-hydroxy aceclofenac-D4

A Certificate of Analysis for a deuterated standard like **4-hydroxy aceclofenac-D4** provides essential quality control information.^{[1][4][5]} Below is a summary of typical quantitative data found in such a document.

Product Information:

Parameter	Details
Product Name	4-hydroxy aceclofenac-D4
Catalogue Number	AC-12345-D4
Batch Number	B20251205
Molecular Formula	C ₁₆ H ₉ D ₄ Cl ₂ NO ₅
Molecular Weight	374.21 g/mol
CAS Number	Not Available
Storage	Store at 2-8°C

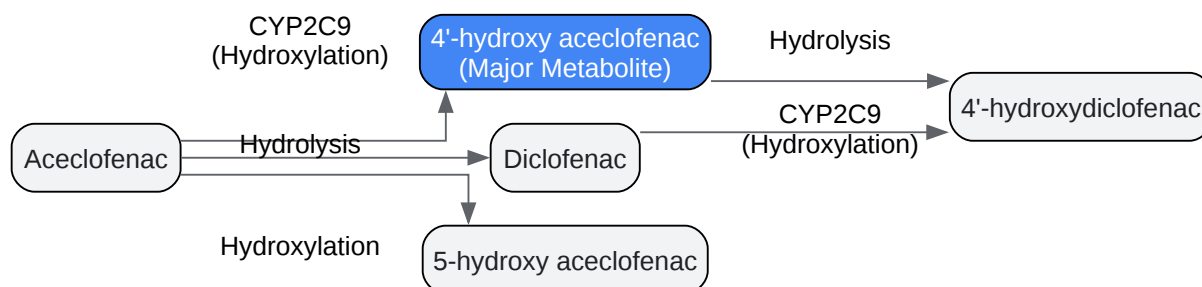
Analytical Data:

Test	Specification	Result	Method
Appearance	White to Off-White Solid	Conforms	Visual Inspection
Chemical Purity (HPLC)	≥ 98.0%	99.5%	HPLC-UV
Mass Identity (MS)	Conforms to Structure	Conforms	ESI-MS
Isotopic Enrichment	≥ 98 atom % D	99.2 atom % D	Mass Spectrometry
¹ H NMR	Conforms to Structure	Conforms	¹ H NMR (400 MHz)
Residual Solvents	≤ 0.5%	< 0.1%	GC-HS
Water Content (Karl Fischer)	≤ 1.0%	0.2%	KF Titration

Metabolic Pathway of Aceclofenac

Aceclofenac undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme CYP2C9.^{[6][7][8]} The major metabolic pathway involves

hydroxylation to form 4'-hydroxyaceclofenac. Other minor metabolites are also formed, including diclofenac and 5-hydroxyaceclofenac.[6][7]



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Caption: Metabolic conversion of Aceclofenac to its major and minor metabolites.

Experimental Protocols

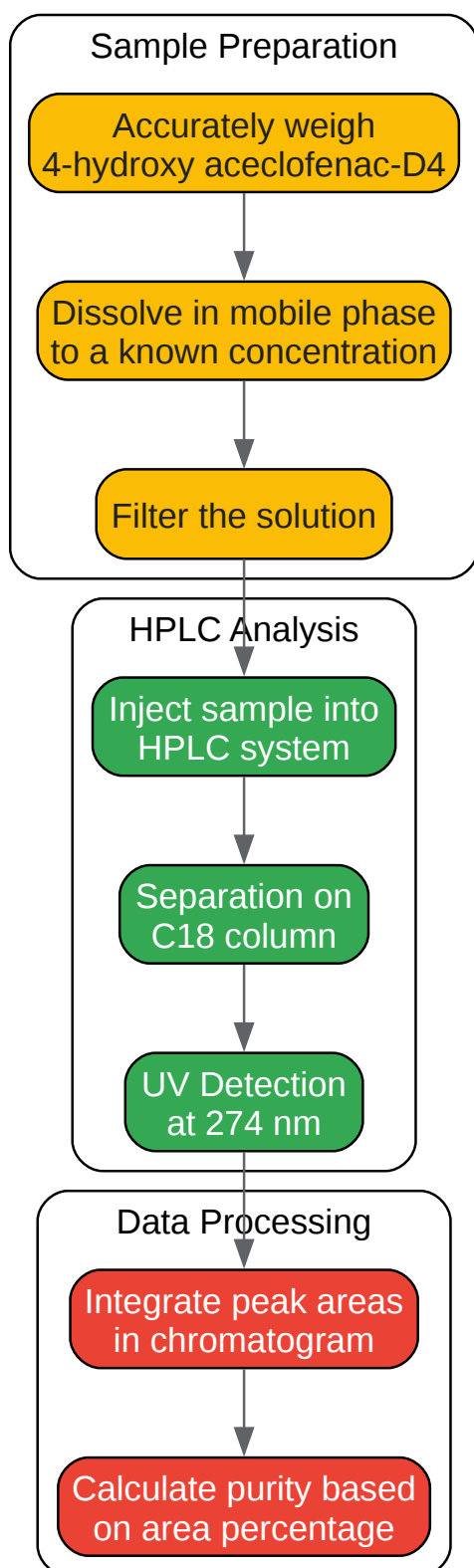
The data presented in the Certificate of Analysis is generated using validated analytical methods. The following sections detail the typical experimental protocols for the key analyses performed on **4-hydroxy aceclofenac-D4**.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is used to determine the chemical purity of the substance by separating it from any impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient mixture of acetonitrile and a phosphate buffer (e.g., 50 mM NaH₂PO₄, pH adjusted to 3.0 with phosphoric acid).[9][10]
- Flow Rate: 1.0 mL/min.[11]

- Detection Wavelength: 274 nm.[\[12\]](#)[\[13\]](#)
- Injection Volume: 10 μ L.
- Sample Preparation: The sample is accurately weighed and dissolved in the mobile phase to a known concentration (e.g., 0.1 mg/mL).
- Quantification: Purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.



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Caption: Experimental workflow for determining chemical purity via HPLC.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry confirms the molecular weight of the compound and determines the degree of deuterium incorporation.

- **Instrumentation:** A high-resolution mass spectrometer (e.g., TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- **Ionization Mode:** ESI positive or negative mode, optimized for the analyte.
- **Sample Introduction:** The sample is dissolved in a suitable solvent (e.g., acetonitrile/water) and infused directly or via an LC system.
- **Data Acquisition:** Full scan mass spectra are acquired over a relevant m/z range.
- **Identity Confirmation:** The observed mass of the molecular ion ($[M+H]^+$ or $[M-H]^-$) is compared to the calculated theoretical mass.
- **Isotopic Enrichment Calculation:** The relative intensities of the mass isotopologues (molecules with different numbers of deuterium atoms) are measured. The isotopic enrichment is calculated by comparing the experimental isotopic distribution to the theoretical distribution, correcting for the natural abundance of other isotopes (e.g., ^{13}C).[\[14\]](#)
[\[15\]](#)[\[16\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

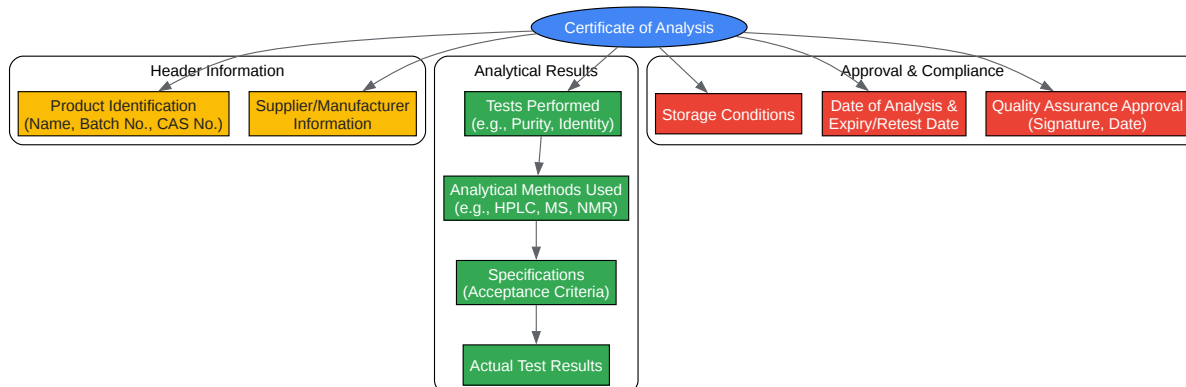
NMR spectroscopy provides detailed information about the molecular structure and confirms the position of the deuterium labels.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz).
- ^1H NMR: Confirms the overall structure and the absence of proton signals at the deuterated positions. The reduction in the integral of signals corresponding to the deuterated positions confirms successful labeling.

- ^2H NMR: Directly observes the deuterium nuclei, confirming their presence and chemical environment.[17][18][19] This technique is particularly useful for highly enriched compounds. [19]
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d_6 or CDCl_3).
- Data Analysis: The chemical shifts, coupling patterns, and integrals of the observed signals are analyzed to confirm that the structure is consistent with **4-hydroxy aceclofenac-D4**.

Structure of a Certificate of Analysis

A Certificate of Analysis is a structured document with several key components that ensure traceability, compliance, and quality.[1][2][3][4][5][20]



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Caption: Logical structure illustrating the key components of a Certificate of Analysis.

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